

# Technical Guide: Solubility Profile of 4-Ethyloctanal

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## Compound of Interest

Compound Name: 4-Ethyloctanal

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This technical guide provides a comprehensive overview of the solubility of **4-ethyloctanal**, a key branched-chain aldehyde. The information contained herein is intended to support research, development, and formulation activities where **4-ethyloctanal** is utilized. This document summarizes known solubility data and presents a detailed experimental protocol for determining its solubility in various organic solvents.

## Introduction to 4-Ethyloctanal

**4-Ethyloctanal** (C<sub>10</sub>H<sub>20</sub>O) is a colorless liquid with a characteristic floral-like odor. Its branched structure influences its physical and chemical properties, including its solubility profile. A thorough understanding of its solubility is critical for applications ranging from flavor and fragrance formulation to its use as an intermediate in organic synthesis.

## Solubility Data of 4-Ethyloctanal

Currently, specific quantitative solubility data for **4-ethyloctanal** in a wide range of organic solvents is limited in publicly available literature. The following table summarizes the available qualitative and estimated quantitative solubility information.

Solvent	Chemical Formula	Type	Solubility of 4-Ethyloctanal	Temperature (°C)	Citation
Water	H <sub>2</sub> O	Polar Protic	Insoluble (Estimated: 50.29 mg/L)	25	[1]
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Polar Protic	Soluble	Not Specified	[2][3]
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Polar Aprotic	Soluble	Not Specified	
Non-polar solvents	N/A	Non-polar	Soluble	Not Specified	[2]

Note: The term "soluble" in a qualitative context indicates that the substance is miscible or dissolves to a significant extent, but does not provide a specific concentration.

## Experimental Protocol for Determining the Solubility of 4-Ethyloctanal

The following is a detailed methodology for the experimental determination of the solubility of **4-ethyloctanal**, a liquid, in various organic solvents. This protocol is based on the widely used isothermal equilibrium method.

### Principle

A supersaturated solution of **4-ethyloctanal** in the selected solvent is prepared and allowed to equilibrate at a constant temperature. Once equilibrium is reached, the concentration of **4-ethyloctanal** in the liquid phase is determined analytically.

### Materials and Equipment

- **4-Ethyloctanal** (high purity)
- Selected solvents (e.g., methanol, ethanol, acetone, hexane, toluene, dichloromethane) of analytical grade

- Thermostatic shaker or water bath
- Calibrated thermometer
- Analytical balance
- Glass vials with screw caps
- Syringes and syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Gas chromatograph with a flame ionization detector (GC-FID) or other suitable analytical instrument
- Volumetric flasks and pipettes

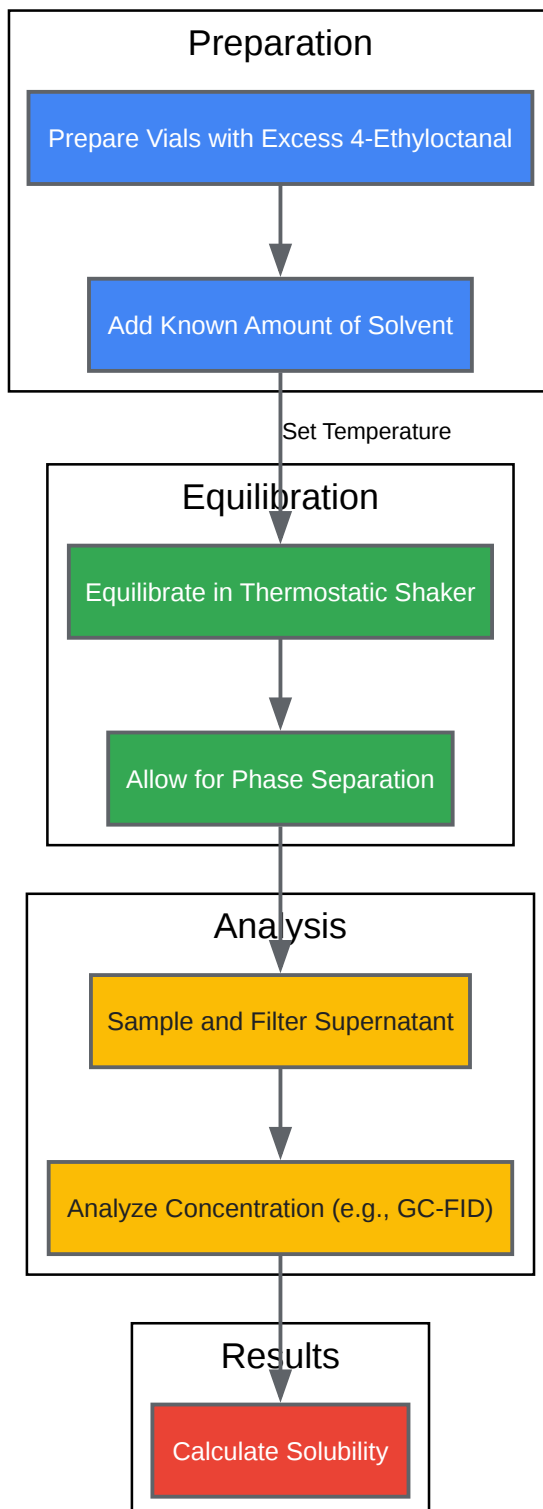
## Procedure

- Preparation of the Sample Vials: Add an excess amount of **4-ethyloctanal** to a series of glass vials.
- Addition of Solvent: To each vial, add a known volume or mass of the selected solvent.
- Equilibration: Securely cap the vials and place them in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C). Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure equilibrium is reached.
- Phase Separation: After equilibration, stop the agitation and allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow for phase separation. A clear supernatant liquid phase should be observed above the excess **4-ethyloctanal**.
- Sampling: Carefully withdraw an aliquot of the supernatant from each vial using a syringe. Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask to remove any undissolved droplets of **4-ethyloctanal**.
- Dilution and Analysis: Record the mass of the filtered aliquot. Dilute the sample with the same solvent to a suitable concentration for analysis. Analyze the concentration of **4-ethyloctanal** in the diluted samples using a pre-calibrated GC-FID or another appropriate analytical method.

- Calculation of Solubility: From the determined concentration and the dilution factor, calculate the solubility of **4-ethyloctanal** in the solvent at the specified temperature. Express the solubility in appropriate units (e.g., g/100 mL, mol/L).

## Workflow Diagram

## Workflow for Determining the Solubility of 4-EthylOctanal

[Click to download full resolution via product page](#)Workflow for Determining the Solubility of **4-EthylOctanal**

## Factors Influencing Solubility

The solubility of **4-ethyloctanal** is governed by the principle of "like dissolves like."<sup>[4][5]</sup> Its long hydrocarbon chain and branched structure contribute to its non-polar character, making it readily soluble in non-polar organic solvents. The presence of the polar aldehyde group allows for some interaction with polar solvents, particularly those capable of dipole-dipole interactions. However, the large non-polar portion of the molecule dominates, leading to its insolubility in highly polar solvents like water.

## Conclusion

This technical guide has summarized the available solubility data for **4-ethyloctanal** and provided a detailed experimental protocol for its quantitative determination. For researchers and professionals in drug development and other scientific fields, a precise understanding of solubility is crucial for process design, formulation, and quality control. The provided methodology offers a robust framework for generating reliable solubility data for **4-ethyloctanal** in a variety of solvent systems.

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